

Long-term stability and proper storage of 2-Bromo-3-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-3-hydroxybenzaldehyde

Cat. No.: B121576

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Technical Support Center: 2-Bromo-3-hydroxybenzaldehyde

This technical support center provides essential information for researchers, scientists, and drug development professionals on the long-term stability and proper storage of **2-Bromo-3-hydroxybenzaldehyde**.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for solid **2-Bromo-3-hydroxybenzaldehyde**?

A1: For long-term stability, solid **2-Bromo-3-hydroxybenzaldehyde** should be stored in a tightly sealed, opaque container in a cool, dry, and dark environment. The recommended storage temperature is refrigerated (2-8°C).[1][2] To further minimize degradation, especially for analytical standards or long-term storage, storing under an inert atmosphere (e.g., nitrogen or argon) is advisable to prevent oxidation.[2]

Q2: How stable is **2-Bromo-3-hydroxybenzaldehyde** at room temperature?

A2: While short-term storage at room temperature in a sealed, dark container may be acceptable, prolonged exposure can lead to degradation. Aromatic aldehydes, in general, are susceptible to slow oxidation when exposed to air and light. For long-term stability, refrigeration is strongly recommended.

Q3: What are the primary signs of degradation for **2-Bromo-3-hydroxybenzaldehyde**?

A3: The most common visual indicator of degradation is a change in color. Pure **2-Bromo-3-hydroxybenzaldehyde** is typically an off-white to light yellow or tan powder. A significant darkening to a brown or reddish-brown color suggests the presence of impurities, likely due to oxidation or polymerization.

Q4: Can I store **2-Bromo-3-hydroxybenzaldehyde** in solution?

A4: Storing **2-Bromo-3-hydroxybenzaldehyde** in solution is not recommended for long periods as the stability is significantly reduced compared to the solid form. If a solution must be prepared for later use, it should be made fresh. For short-term storage, use an airtight vial, purge with an inert gas, and store at or below -20°C in the dark. The choice of solvent can also impact stability; aprotic solvents are generally preferred.

Q5: What are the main degradation pathways for **2-Bromo-3-hydroxybenzaldehyde**?

A5: The primary degradation pathways are likely oxidation and photodecomposition. The aldehyde functional group is susceptible to oxidation to the corresponding carboxylic acid (2-Bromo-3-hydroxybenzoic acid), especially in the presence of air (oxygen). Exposure to light, particularly UV radiation, can also promote the formation of radical species, leading to polymerization and the formation of colored byproducts.

Troubleshooting Guides

Issue 1: Unexpected Experimental Results with a Previously Used Batch

Symptom	Possible Cause	Suggested Solution
Low reaction yield or incomplete reaction.	Degradation of the Reagent: The purity of the 2-Bromo-3-hydroxybenzaldehyde may have decreased due to improper storage, leading to a lower concentration of the active reactant.	1. Assess Purity: Analyze the purity of the reagent using an appropriate analytical technique such as HPLC or NMR spectroscopy. 2. Purify the Reagent: If impurities are detected, consider purifying the material by recrystallization. A common solvent for recrystallization is dichloromethane. 3. Use a Fresh Batch: If purification is not feasible or does not resolve the issue, use a new, unopened batch of the reagent.
Formation of unexpected side products.	Presence of Degradation Products: Impurities from degradation (e.g., 2-Bromo-3-hydroxybenzoic acid) may participate in side reactions.	1. Characterize Impurities: Attempt to identify the main impurities to understand their potential reactivity. 2. Purify the Reagent: As above, purify the starting material before use.

Issue 2: Physical Appearance of the Solid has Changed

Symptom	Possible Cause	Suggested Solution
The off-white powder has become dark brown or clumpy.	Oxidation and/or Moisture Absorption: The compound has likely been exposed to air and/or moisture for an extended period.	<ol style="list-style-type: none">1. Assess Purity: The material is likely degraded. Its purity should be checked before use.2. Consider Purification: Recrystallization may remove some impurities, but significant degradation may render the batch unusable.3. Review Storage Practices: Ensure the container is properly sealed and stored in a cool, dry, dark place, preferably in a desiccator or under an inert atmosphere.

Data Presentation

Table 1: Recommended Storage Conditions for **2-Bromo-3-hydroxybenzaldehyde**

Form	Temperature	Atmosphere	Light Condition	Duration
Solid	2-8°C	Inert Gas (e.g., Nitrogen)	Dark (Opaque Container)	Long-term
Solid	Room Temperature	Tightly Sealed	Dark	Short-term
Solution	≤ -20°C	Inert Gas	Dark	Very Short-term (prepare fresh)

Table 2: Physicochemical Properties of **2-Bromo-3-hydroxybenzaldehyde**

Property	Value	Reference
Molecular Formula	C ₇ H ₅ BrO ₂	[3]
Molecular Weight	201.02 g/mol	[3]
CAS Number	196081-71-7	[3]
Appearance	Off-white to light yellow/tan powder	General observation
Melting Point	Data not consistently available	
Solubility	Soluble in dichloromethane	[4]

Experimental Protocols

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for assessing the purity of **2-Bromo-3-hydroxybenzaldehyde**. Method validation is required for quantitative analysis.

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase:
 - A: 0.1% Phosphoric acid in Water
 - B: Acetonitrile
- Gradient:
 - 0-20 min: 30% B to 80% B
 - 20-25 min: 80% B to 30% B
 - 25-30 min: 30% B (re-equilibration)

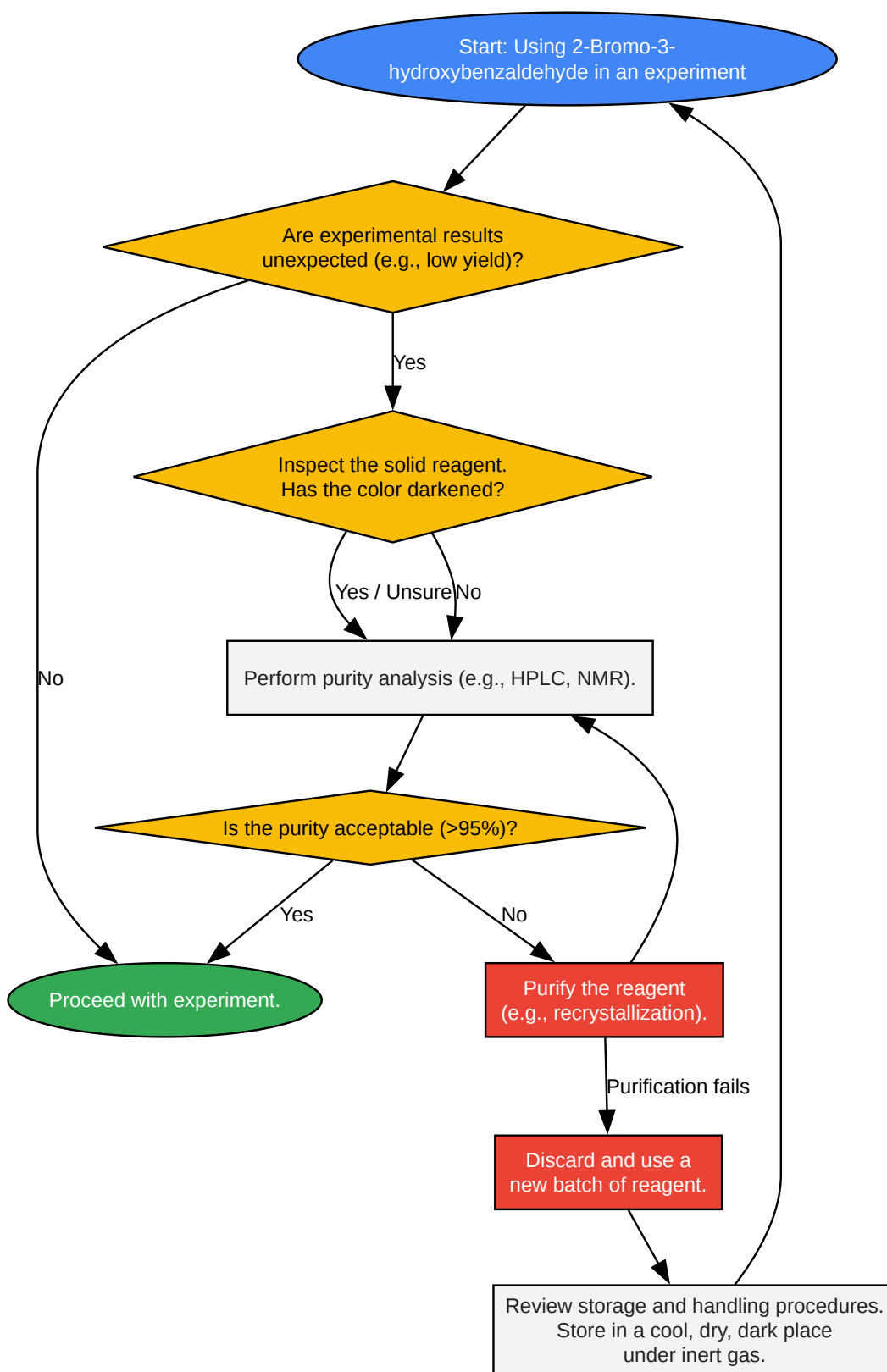
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 254 nm
- Injection Volume: 10 μ L
- Sample Preparation: Accurately weigh approximately 10 mg of **2-Bromo-3-hydroxybenzaldehyde** and dissolve in 10 mL of acetonitrile to prepare a 1 mg/mL stock solution. Dilute as necessary.

Protocol 2: Recrystallization for Purification

This protocol can be used to purify **2-Bromo-3-hydroxybenzaldehyde** that has undergone minor degradation.

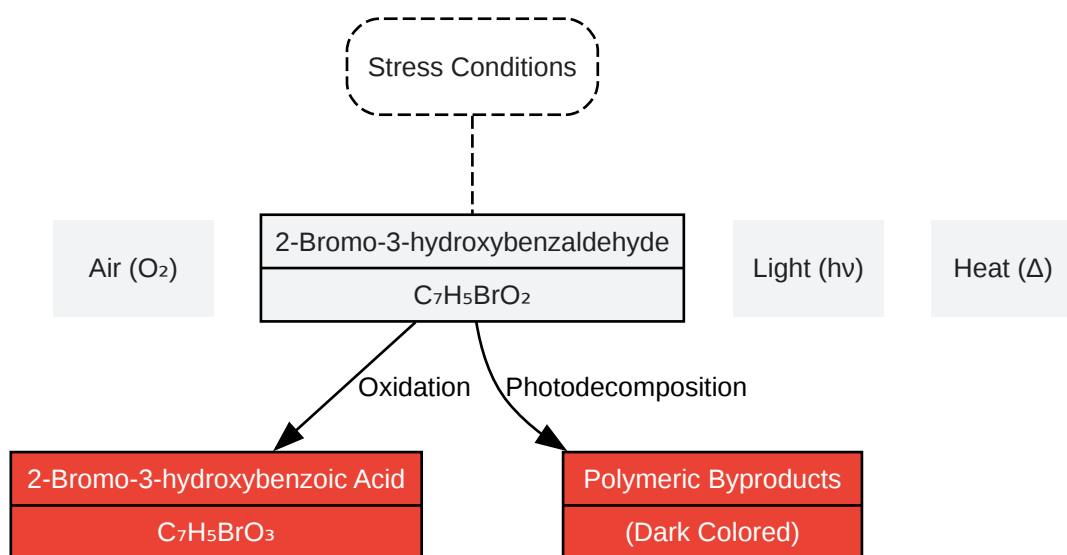
- Dissolution: In a fume hood, dissolve the crude **2-Bromo-3-hydroxybenzaldehyde** in a minimal amount of hot dichloromethane with stirring.
- Hot Filtration (Optional): If insoluble impurities are present, quickly filter the hot solution through a pre-heated funnel with fluted filter paper into a clean flask.
- Crystallization: Allow the filtrate to cool slowly to room temperature. Once crystal formation begins, place the flask in an ice bath for at least 30 minutes to maximize yield.
- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of cold dichloromethane.
- Drying: Dry the purified crystals under vacuum.

Visualizations



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Caption: Troubleshooting workflow for unexpected experimental results.



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Caption: Postulated degradation pathways for **2-Bromo-3-hydroxybenzaldehyde**.

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